

# Physical and chemical properties of 2-Bromo-5-fluorotoluene

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## Compound of Interest

Compound Name: 2-Bromo-5-fluorotoluene

Cat. No.: B1266450

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## An In-depth Technical Guide to 2-Bromo-5-fluorotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Bromo-5-fluorotoluene**, a key intermediate in various synthetic applications. The information is curated for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

## Chemical Identity and Physical Properties

**2-Bromo-5-fluorotoluene**, with the CAS number 452-63-1, is a halogenated aromatic compound.<sup>[1][2][3][4]</sup> It presents as a colorless to light yellow or light orange clear liquid.<sup>[1]</sup> Its key physical and chemical properties are summarized in the tables below.

## Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrF	[1][3][5]
Molecular Weight	189.02 g/mol	[6]
Appearance	Colorless to light yellow/orange clear liquid	[1]
Boiling Point	177 °C at 756 mmHg	[4]
Melting Point	-74 °C (lit.)	[7]
Density	1.495 g/mL at 25 °C (lit.)	[4]
Refractive Index	n <sub>20/D</sub> 1.526 (lit.)	[4]
Flash Point	45 °C (113 °F) - closed cup	[4]
Solubility	Difficult to mix with water.	[8]

## Table 2: Identifiers and Descriptors

Identifier	Value	Source(s)
CAS Number	452-63-1	[3][6]
IUPAC Name	1-bromo-4-fluoro-2-methylbenzene	[6]
InChI	1S/C7H6BrF/c1-5-4-6(9)2-3-7(5)8/h2-4H,1H3	[9]
InChIKey	RJPNVPITBYXBNB-UHFFFAOYSA-N	[9]
SMILES	Cc1cc(F)ccc1Br	[9]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Bromo-5-fluorotoluene**. Key spectral information is available from various sources.

- $^1\text{H}$  NMR Spectrum: Available for structural elucidation.[9]
- $^{13}\text{C}$  NMR Spectrum: Provides information on the carbon framework.
- IR Spectrum: Infrared spectroscopy data is available, including FTIR and ATR-IR spectra, which helps in identifying functional groups.[6]
- Mass Spectrum: Electron ionization mass spectrometry data is available for determining the molecular weight and fragmentation pattern.[4]
- Raman Spectrum: Raman spectral data has also been reported.[6]

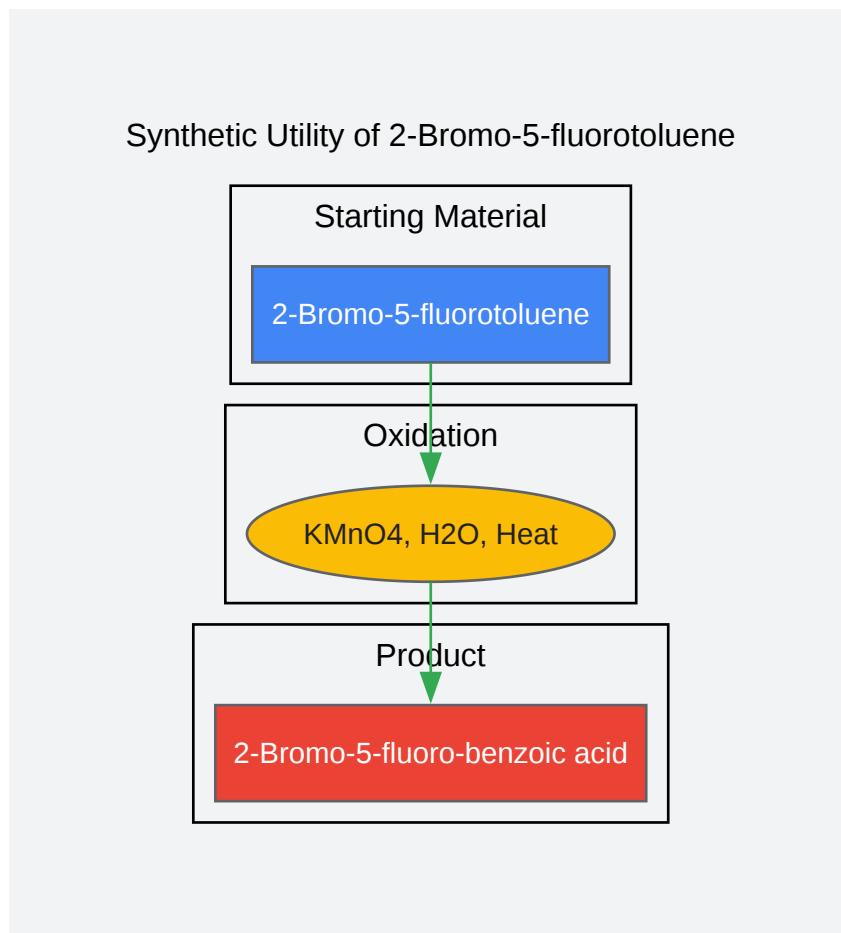
## Chemical Properties and Reactivity

**2-Bromo-5-fluorotoluene** is a versatile intermediate in organic synthesis, primarily due to the presence of the bromine and fluorine substituents on the aromatic ring.[1]

Its reactivity makes it a valuable building block in the synthesis of pharmaceuticals and agrochemicals.[1] Key reactions involving **2-Bromo-5-fluorotoluene** include:

- Nucleophilic Aromatic Substitution: The electron-withdrawing nature of the fluorine and bromine atoms activates the aromatic ring for nucleophilic attack.
- Palladium-Catalyzed Cross-Coupling Reactions: The bromo-substituent readily participates in various cross-coupling reactions, such as Suzuki and Buchwald-Hartwig couplings, allowing for the formation of carbon-carbon and carbon-heteroatom bonds.[10]
- Oxidation: The methyl group can be oxidized to a carboxylic acid. For instance, reaction with potassium permanganate ( $\text{KMnO}_4$ ) in water under heating yields 2-Bromo-5-fluoro-benzoic acid.[8][11]

The following diagram illustrates a common synthetic application of **2-Bromo-5-fluorotoluene**.



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### Oxidation of 2-Bromo-5-fluorotoluene

## Experimental Protocols

### Synthesis of 2-Bromo-5-fluorotoluene

A general procedure for the synthesis of **2-Bromo-5-fluorotoluene** from toluene has been reported.[12]

#### Materials:

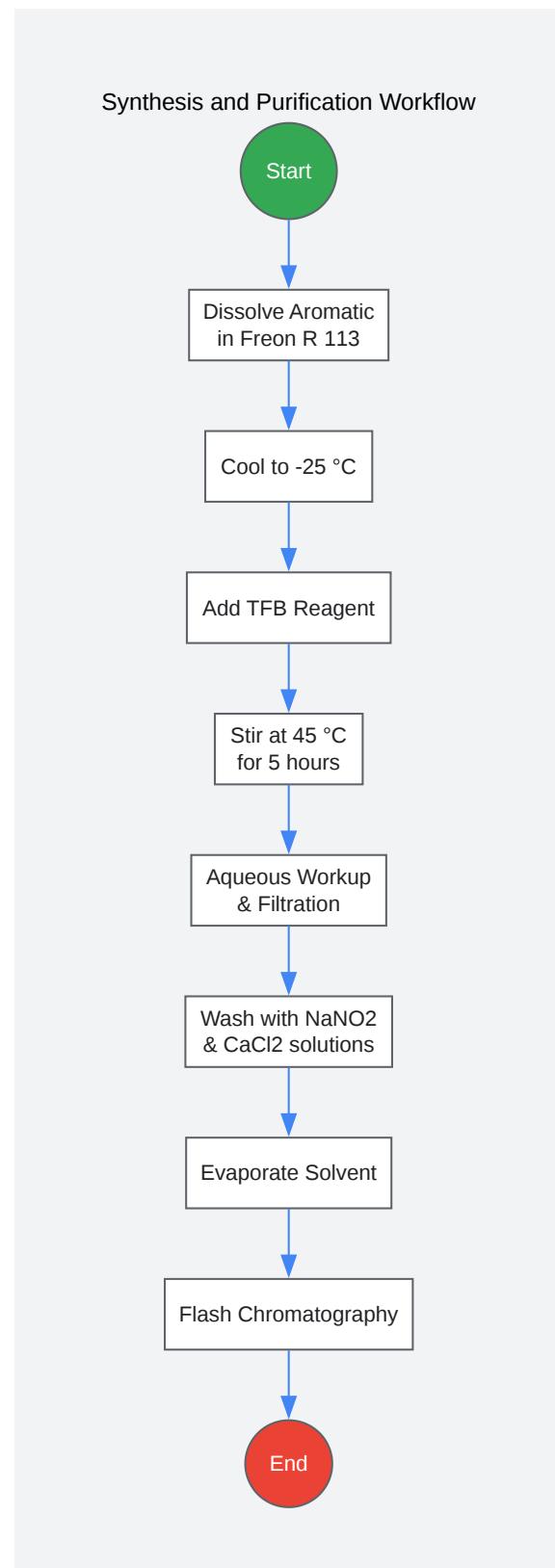
- Toluene
- Boron trifluoride (TFB) based reagent (e.g.,  $2\text{BrF}_4\text{H}^- * \text{Ba}^{2+}$ )
- Freon R 113 (1,1,2-Trichloro-1,2,2-trifluoroethane)

- Water
- 10% aqueous Sodium Nitrite ( $\text{NaNO}_2$ ) solution
- 30% aqueous Calcium Chloride ( $\text{CaCl}_2$ ) solution
- Silica gel
- Hexane
- Ethyl acetate ( $\text{EtOAc}$ )

Procedure:

- Dissolve the starting aromatic compound (4 mmol) in Freon R 113 (4.1 mL) and cool the solution to -25 °C.
- Slowly add the TFB reagent (2 mmol) to the solution with vigorous stirring.
- Remove the cooling bath and stir the reaction mixture at 45 °C for 5 hours.
- After the reaction is complete, treat the mixture with water and filter to remove the metal fluoride precipitate.
- Treat the liquid phase with a 10% aqueous  $\text{NaNO}_2$  solution to remove any trace amounts of bromine.
- Subsequently, treat the liquid phase with a 30% aqueous  $\text{CaCl}_2$  solution to remove fluoride anions.
- Separate the organic phase and remove the Freon R 113 by evaporation.
- Purify the resulting product by flash chromatography on silica gel, using a hexane: $\text{EtOAc}$  solvent mixture as the eluent.

The following diagram outlines the general workflow for the synthesis and purification of **2-Bromo-5-fluorotoluene**.



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### Synthesis and Purification Workflow

## Safety and Handling

**2-Bromo-5-fluorotoluene** is classified as a flammable liquid and vapor.[\[10\]](#) It causes skin and serious eye irritation and may cause respiratory irritation.[\[10\]](#)

Hazard Statements:

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Keep the container tightly closed.
- Use only outdoors or in a well-ventilated area.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Store in a well-ventilated place. Keep cool.

## Applications

**2-Bromo-5-fluorotoluene** is a valuable intermediate in several fields:

- Pharmaceutical Synthesis: It serves as a crucial building block for the synthesis of various pharmaceutical agents and novel drug candidates.[\[1\]](#)

- Agrochemicals: It is used in the development of new crop protection agents.[[7](#)]
- Material Science: The compound is utilized in the development of advanced materials, including polymers and coatings.[[1](#)]
- Organic Electronics: It plays a role in the production of organic semiconductors for flexible electronic devices.[[1](#)]

## Conclusion

**2-Bromo-5-fluorotoluene** is a versatile chemical intermediate with a well-defined set of physical and chemical properties. Its reactivity makes it a valuable tool for synthetic chemists in academia and industry, particularly in the fields of pharmaceuticals and materials science. Proper handling and storage are essential due to its flammable and irritant nature. This guide provides a foundational understanding of this compound for researchers and professionals engaged in chemical synthesis and drug development.

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